

Application Notes & Protocols: 8-Bromoquinolin-3-amine in Medicinal Chemistry

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Compound of Interest

Compound Name: 8-Bromoquinolin-3-amine

CAS No.: 347146-15-0

Cat. No.: B1322627

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Introduction: The Strategic Value of the 8-Bromoquinolin-3-amine Scaffold

The quinoline scaffold is a cornerstone of medicinal chemistry, forming the structural basis for a multitude of therapeutic agents with activities spanning antimalarial, anticancer, and antimicrobial applications.[1][2] The strategic introduction of specific functional groups onto this privileged core allows for the fine-tuning of a compound's steric, electronic, and pharmacokinetic properties. **8-Bromoquinolin-3-amine** emerges as a particularly valuable building block due to its orthogonal reactivity. It possesses two distinct, strategically positioned functional handles: a nucleophilic amino group at the C3 position and a bromine atom at the C8 position, which is primed for a variety of palladium-catalyzed cross-coupling reactions.[2]

This dual functionality enables chemists to perform sequential and selective modifications, rapidly generating diverse molecular libraries for biological screening. The 3-amino group can be readily acylated or otherwise functionalized, while the 8-bromo substituent serves as a versatile anchor point for introducing aryl, heteroaryl, or alkyl moieties. This guide provides detailed protocols and expert insights into leveraging the unique reactivity of **8-Bromoquinolin-**

3-amine for the synthesis of complex molecules with therapeutic potential, particularly in the realm of kinase inhibitor development.[3][4]

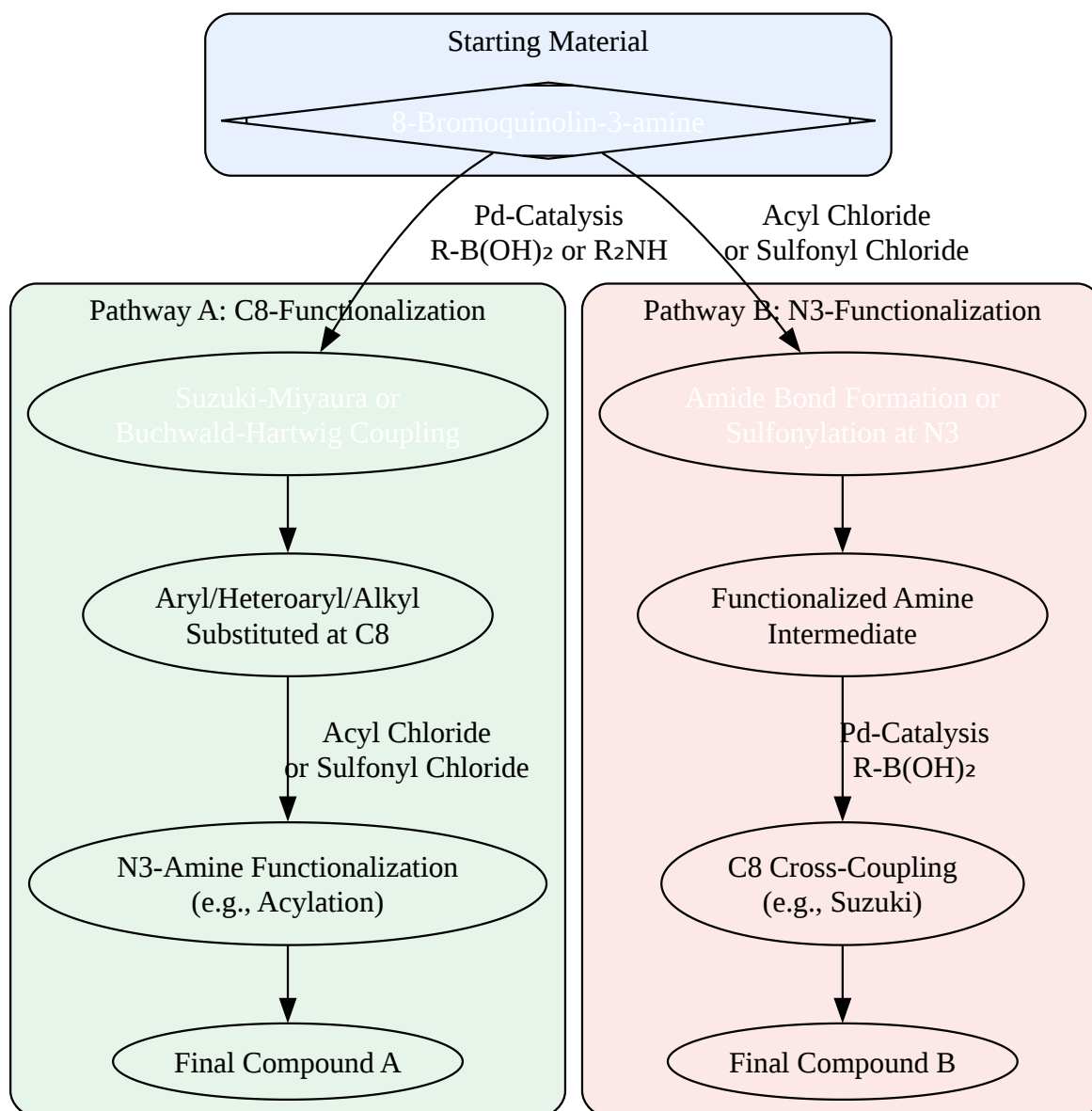
Physicochemical Properties of 8-Bromoquinolin-3-amine

A thorough understanding of a building block's physical properties is critical for experimental design, including solvent selection, reaction setup, and purification strategies.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrN ₂	[5]
Molecular Weight	223.07 g/mol	[6]
CAS Number	347146-15-0	[5]
Appearance	Solid (Predicted)	[7]
Purity	Typically ≥98%	[6]
Solubility	Soluble in common organic solvents (e.g., DMF, DMSO, Dioxane); Insoluble in water (Predicted)	[7]

Core Reactivity & Synthetic Strategy

The synthetic utility of **8-Bromoquinolin-3-amine** is dictated by the differential reactivity of its two key functional groups. This allows for a modular approach to library synthesis.



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Application Note 1: Palladium-Catalyzed C-N Bond Formation via Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a powerful method for forming carbon-nitrogen bonds, coupling an aryl halide with an amine.[8] This reaction is exceptionally useful for modifying the C8 position of the quinoline core, enabling the introduction of diverse secondary or primary amine functionalities. The choice of palladium precursor, ligand, and base is critical for achieving high yields and minimizing side reactions.[9][10] Sterically hindered phosphine ligands are often employed to facilitate the reductive elimination step, which is the product-forming step of the catalytic cycle.[9][11]

Detailed Experimental Protocol: Buchwald-Hartwig Amination

This protocol describes a general procedure for the coupling of **8-Bromoquinolin-3-amine** with a generic secondary amine (e.g., morpholine).

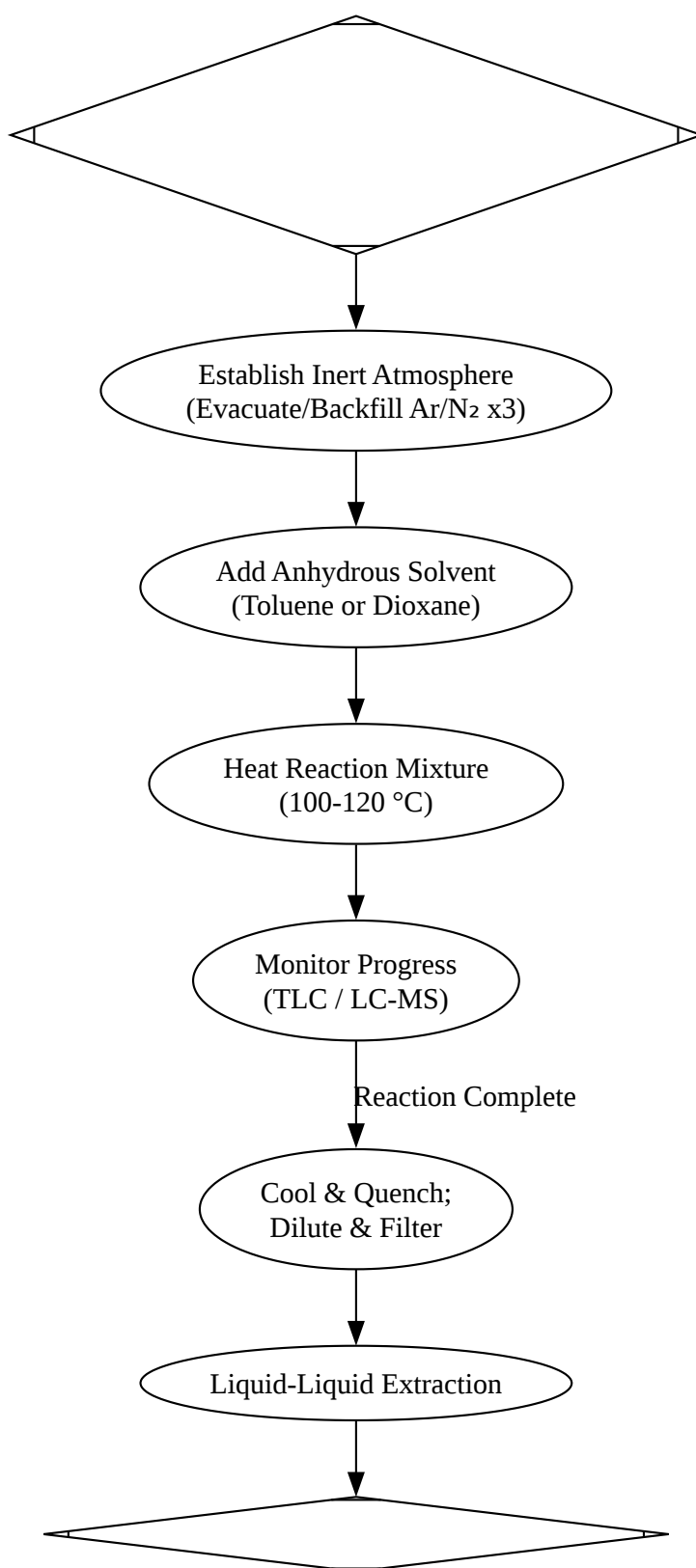
Materials:

- **8-Bromoquinolin-3-amine** (1.0 eq)
- Amine (e.g., Morpholine) (1.2 eq)
- Palladium(II) Acetate ($\text{Pd}(\text{OAc})_2$) (2-5 mol%)
- XPhos (2-Cyano-4,6-diisopropylphenyl)di-tert-butylphosphine (3-7.5 mol%)
- Sodium tert-butoxide (NaOt-Bu) (1.4 eq)
- Anhydrous Toluene or Dioxane

Procedure:

- **Reaction Setup:** To an oven-dried Schlenk tube, add **8-Bromoquinolin-3-amine**, $\text{Pd}(\text{OAc})_2$, XPhos, and NaOt-Bu .
- **Inert Atmosphere:** Seal the tube, and evacuate and backfill with an inert gas (Argon or Nitrogen) three times. This is crucial as the $\text{Pd}(0)$ active catalyst is oxygen-sensitive.

- Solvent and Reagent Addition: Under a positive pressure of inert gas, add anhydrous toluene (or dioxane) via syringe, followed by the amine coupling partner.
- Reaction Conditions: Seal the Schlenk tube tightly and place it in a preheated oil bath at 100-120 °C.
- Monitoring: Stir the reaction vigorously. Monitor the progress by thin-layer chromatography (TLC) or LC-MS until the starting material is consumed (typically 8-24 hours).
- Work-up: Cool the reaction mixture to room temperature. Dilute with ethyl acetate and filter through a pad of Celite to remove palladium residues.
- Extraction: Transfer the filtrate to a separatory funnel, wash with water and then with brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. Purify the crude residue by flash column chromatography on silica gel to yield the desired 8-(substituted-amino)quinolin-3-amine product.[\[12\]](#)



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Application Note 2: C-C Bond Formation via Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling is arguably one of the most powerful and versatile C-C bond-forming reactions in modern organic synthesis.^{[13][14]} It facilitates the coupling of the 8-bromo position with a wide variety of aryl, heteroaryl, or vinyl boronic acids or their esters.^[15] This reaction is fundamental to synthesizing biaryl structures, which are common motifs in kinase inhibitors designed to occupy hydrophobic pockets in the ATP-binding site.^{[4][16]} The choice of base and solvent system (often biphasic) is key to activating the boronic acid for transmetalation to the palladium center.^[14]

Detailed Experimental Protocol: Suzuki-Miyaura Coupling

This protocol provides a general procedure for the coupling of **8-Bromoquinolin-3-amine** with a generic arylboronic acid.

Materials:

- **8-Bromoquinolin-3-amine** (1.0 eq)
- Arylboronic acid (1.5 eq)
- Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$) (3-5 mol%)
- Potassium Carbonate (K_2CO_3) or Cesium Carbonate (Cs_2CO_3) (2.0 eq)
- Solvent mixture: 1,4-Dioxane and Water (e.g., 4:1 v/v)

Procedure:

- **Reaction Setup:** In a Schlenk flask, combine **8-Bromoquinolin-3-amine**, the arylboronic acid, $\text{Pd}(\text{PPh}_3)_4$, and the carbonate base.
- **Inert Atmosphere:** Evacuate and backfill the flask with an inert gas (Argon or Nitrogen) three times.

- Solvent Addition: Add the degassed dioxane/water solvent mixture via syringe. The use of degassed solvents is critical to prevent oxidation of the catalyst.
- Reaction Conditions: Heat the reaction mixture to 80-90 °C with vigorous stirring.
- Monitoring: Monitor the reaction for 12-18 hours by TLC or LC-MS. Upon completion, cool the mixture to room temperature.
- Work-up: Dilute the reaction mixture with ethyl acetate and water.
- Extraction: Separate the organic layer. Extract the aqueous layer twice more with ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous Na₂SO₄.
- Purification: Filter and concentrate the solution under reduced pressure. Purify the crude product by flash column chromatography or recrystallization to afford the desired 8-arylquinolin-3-amine.^{[15][17]}

Application in Drug Discovery: A Case Study in Kinase Inhibition

Derivatives of the quinoline scaffold are well-represented among clinically approved kinase inhibitors.^[4] The 3-aminoquinoline core, in particular, can serve as a hydrogen-bond donor/acceptor motif that interacts with the hinge region of the kinase ATP-binding site. By applying the Suzuki and Buchwald-Hartwig reactions to the **8-Bromoquinolin-3-amine** building block, medicinal chemists can systematically explore the "selectivity pocket" of the kinase, attaching various aryl and heteroaryl groups at the C8 position to enhance potency and selectivity.^[3] For instance, the introduction of a substituted aniline at C8 via Buchwald-Hartwig coupling, followed by acylation of the 3-amino group, can generate potent inhibitors of receptor tyrosine kinases.^{[16][18]}

Safety and Handling

8-Bromoquinolin-3-amine should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, must be worn. Consult the Safety Data Sheet (SDS) for comprehensive handling and disposal

information. Palladium catalysts and phosphine ligands are toxic and should be handled with care.

References

- PubChem. 8-Bromoquinoline | C₉H₆BrN | CID 140109. Available from: [\[Link\]](#)
- ResearchGate. Synthesis of 8, a tyrosine kinase inhibitor. Reaction conditions:... Available from: [\[Link\]](#)
- Organic Chemistry Group, University of Leeds. Preparation of sec and tert amines by Buchwald-Hartwig Amination. Available from: [\[Link\]](#)
- Wikipedia. Buchwald–Hartwig amination. Available from: [\[Link\]](#)
- Journal of the Serbian Chemical Society. Synthesis of Novel 5-(N-Substituted-Anilino)-8-Hydroxyquinolines via Hartwig-Buchwald Amination Reaction. Available from: [\[Link\]](#)
- Myers Research Group, Harvard University. The Suzuki Reaction. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. Synthesis and Kinase Inhibitory Potencies of Pyrazolo[3,4-g]isoquinolines. Available from: [\[Link\]](#)
- University of Saskatchewan. Development of a Practical Buchwald-Hartwig Amine Arylation Protocol using a Conveniently Prepared (NHC)Pd(R-allyl)Cl Catalyst. Available from: [\[Link\]](#)
- SlideShare. Anti-Malarial; 8-aminoquinolines. Available from: [\[Link\]](#)
- Chemistry LibreTexts. Buchwald-Hartwig Amination. Available from: [\[Link\]](#)
- World Health Organization. Considerations about the structure-activity relationships of 8-aminoquinoline antimalarial drugs. Available from: [\[Link\]](#)
- PubMed. Quinazoline-based multi-tyrosine kinase inhibitors: synthesis, modeling, antitumor and antiangiogenic properties. Available from: [\[Link\]](#)
- SlideShare. 8 aminoquinolines. Available from: [\[Link\]](#)

- Wiley Online Library. Recent Advances of Quinoline-Based Small Molecules as Kinase Inhibitors (2020-2024). Available from: [\[Link\]](#)
- MDPI. Design, Synthesis and Biological Evaluation of Quinoline-8-Sulfonamides as Inhibitors of the Tumor Cell-Specific M2 Isoform of Pyruvate Kinase: Preliminary Study. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. Suzuki–Miyaura cross-coupling of unprotected ortho-bromoanilines with benzyl, alkyl, aryl, alkenyl and heteroaromatic boronic esters. Available from: [\[Link\]](#)
- MDPI. Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. Available from: [\[Link\]](#)
- Organic Chemistry Portal. Suzuki Coupling. Available from: [\[Link\]](#)
- ResearchGate. Metal-Free C-5 Hydroxylation of 8-Aminoquinoline Amide. Available from: [\[Link\]](#)

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Sources

- 1. [benchchem.com](#) [[benchchem.com](#)]
- 2. [benchchem.com](#) [[benchchem.com](#)]
- 3. Synthesis and Kinase Inhibitory Potencies of Pyrazolo[3,4-g]isoquinolines - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 4. Recent Advances of Quinoline-Based Small Molecules as Kinase Inhibitors (2020-2024) - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 5. 347146-15-0|8-Bromoquinolin-3-amine|BLD Pharm [[bldpharm.com](#)]
- 6. 3-Bromoquinolin-8-amine | CymitQuimica [[cymitquimica.com](#)]
- 7. [benchchem.com](#) [[benchchem.com](#)]

- [8. Buchwald–Hartwig amination - Wikipedia \[en.wikipedia.org\]](#)
- [9. Preparation of Sec and Tert Amines - Wordpress \[reagents.acsgcipr.org\]](#)
- [10. ias.ac.in \[ias.ac.in\]](#)
- [11. chem.libretexts.org \[chem.libretexts.org\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- [13. myers.faculty.chemistry.harvard.edu \[myers.faculty.chemistry.harvard.edu\]](#)
- [14. Suzuki Coupling \[organic-chemistry.org\]](#)
- [15. benchchem.com \[benchchem.com\]](#)
- [16. Quinazoline-based multi-tyrosine kinase inhibitors: synthesis, modeling, antitumor and antiangiogenic properties - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Suzuki–Miyaura cross-coupling of unprotected ortho-bromoanilines with benzyl, alkyl, aryl, alkenyl and heteroaromatic boronic esters - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
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